Application Note: Strategic Amide Bond Formation with 2-Ethyloxan-4-amine

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Compound of Interest

Compound Name:	*2-Ethyloxan-4-amine*
CAS No.:	*1334147-26-0*
Cat. No.:	*B3232101*

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Executive Summary & Structural Considerations

2-Ethyloxan-4-amine (also known as 2-ethyltetrahydro-2H-pyran-4-amine) is a versatile aliphatic building block frequently utilized in medicinal chemistry to enhance the pharmacokinetic profiles of drug candidates. The incorporation of the tetrahydropyran (THP) ring provides metabolic stability and hydrogen-bond accepting capability, while the 2-ethyl substitution introduces tunable lipophilicity.

From a synthetic perspective, coupling this primary amine requires a nuanced approach. The amine is situated on a secondary carbon within a conformationally flexible ring. The thermodynamic cis-diastereomer places the C4-amine in an equatorial position, minimizing steric encumbrance. Conversely, the trans-diastereomer forces the amine into an axial trajectory, exacerbating 1,3-diaxial interactions with the ring protons. This local steric environment dictates the causality behind choosing specific carboxylic acid activation strategies to ensure quantitative conversion without inducing epimerization in the acid partner[1].

Mechanistic Causality in Reagent Selection

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Amide bond formation requires the conversion of a stable carboxylic acid into a highly reactive acylating agent[1]. For **2-ethyloxan-4-amine**, the choice of coupling reagent is governed by the steric bulk of the acid and its propensity for

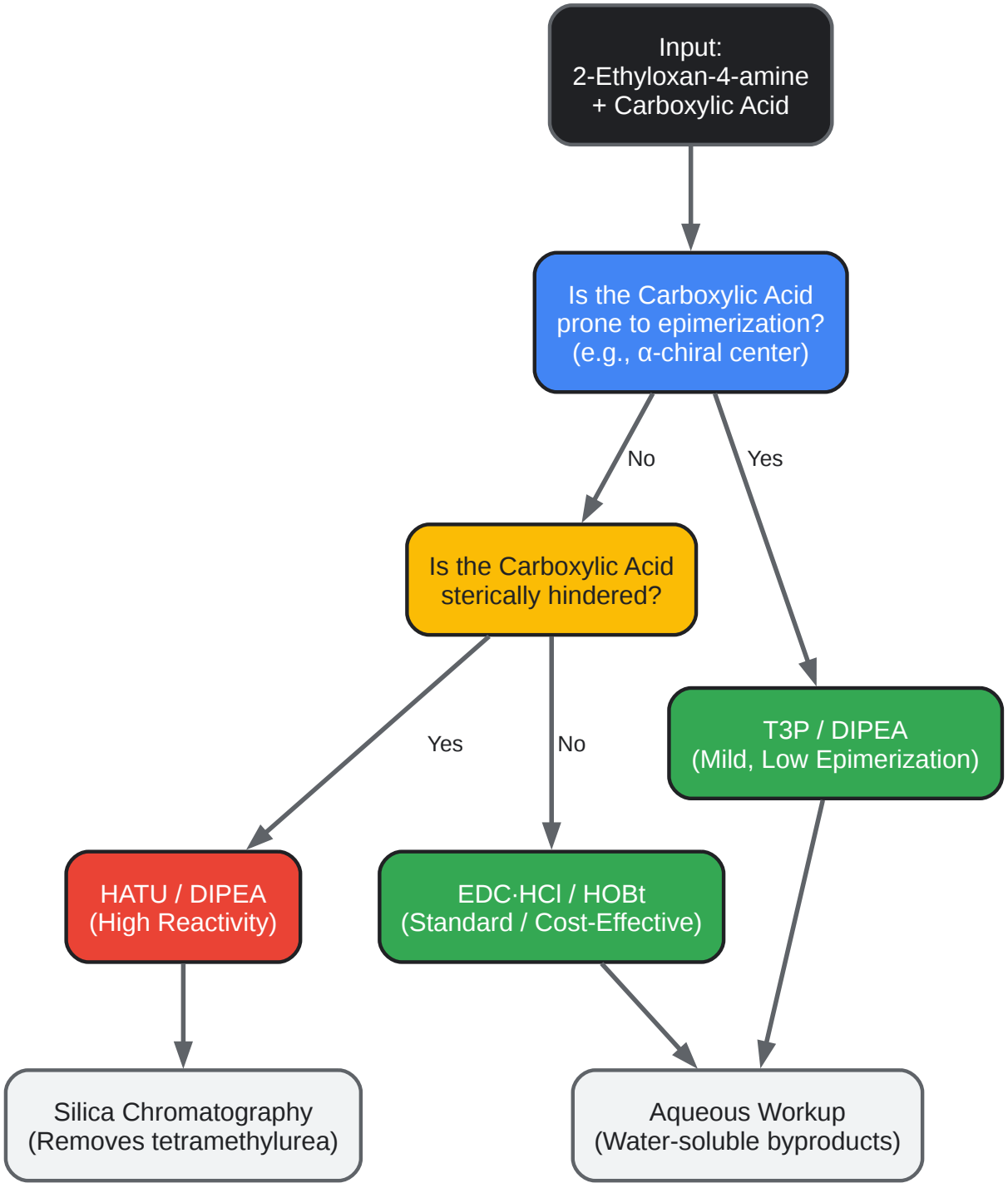
-chiral epimerization.

- HATU (Uronium/HOAt Activation): HATU generates a highly reactive 7-aza-1-hydroxybenzotriazole (HOAt) ester. The nitrogen at the 7-position of the HOAt leaving group provides a neighboring group effect, hydrogen-bonding with the incoming **2-ethyloxan-4-amine** and drastically accelerating the aminolysis step[1].
  - Causality: HATU is mandatory when the carboxylic acid is sterically hindered (e.g.,

    -disubstituted acids) or when coupling the hindered axial diastereomer of the amine. However, the strong basicity of the required additive (DIPEA) increases the risk of oxazolone-mediated epimerization.
- T3P (Propylphosphonic Anhydride): T3P operates via a biomimetic activation pathway, forming a reactive mixed anhydride without basic uronium intermediates[2].
  - Causality: T3P is exceptionally mild and generates exclusively water-soluble phosphonic acid byproducts, making it the premier choice for scale-up and for coupling epimerization-prone chiral acids[3].
- EDC/HOBt (Carbodiimide Activation): EDC reacts with the acid to form an O-acylisourea, which is immediately trapped by HOBt to form an active ester[3].
  - Causality: This is the most cost-effective method for unhindered substrates, allowing for a self-validating, chromatography-free isolation via aqueous workup.

Experimental Workflow & Decision Matrix

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Decision matrix for selecting amide coupling conditions for **2-Ethyloxan-4-amine**.

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Quantitative Reagent Comparison

Coupling Reagent	Activation Mechanism	Relative Reaction Rate	Epimerization Risk	Byproduct Solubility	Recommended Scale	Typical Yield
HATU	Uronium / HOAt ester	Very Fast	High	Organic (Tetramethylurea)	Discovery (<1 mmol)	85–95%
T3P	Mixed Anhydride	Moderate	Very Low	Aqueous (Phosphonic acids)	Scale-up (>1 mmol)	80–90%
EDC/HOBt	Carbodiimide / HOBt ester	Moderate	Moderate	Aqueous (Urea derivative)	General Purpose	75–85%

Self-Validating Experimental Protocols

A scientific protocol is only as robust as its built-in validation. The following procedures include specific In-Process Controls (IPC) to ensure the system self-validates before proceeding to isolation.

Protocol A: High-Throughput Coupling using HATU (For Hindered Acids)

Causality Check: HATU is chosen here because the primary goal at the discovery scale is maximum conversion speed, overcoming the 1,3-diaxial hindrance of the THP ring. Chromatography is routinely performed to remove the organic-soluble tetramethylurea byproduct.

- Preparation: In an oven-dried vial equipped with a magnetic stir bar, dissolve the carboxylic acid (1.2 eq) and HATU (1.5 eq) in anhydrous DMF to achieve a 0.2 M concentration.
- Pre-activation: Add DIPEA (3.0 eq) dropwise. Mechanistic Insight: The base deprotonates the acid, allowing it to attack the uronium salt of HATU, forming the active HOAt ester. Stir at

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room temperature for 5 minutes.

- Amine Addition: Add **2-Ethyloxan-4-amine** (1.0 eq) as a pre-mixed solution in a minimal volume of DMF.
- Reaction: Stir the mixture at room temperature for 1–2 hours.
- IPC (Self-Validation): Quench a 5 µL reaction aliquot into 100 µL of MeCN/H_2O (1:1). Analyze via LC-MS. The target mass

  should be the base peak, confirming complete consumption of the amine.
- Workup: Dilute the reaction mixture with EtOAc (10 volumes). Wash the organic layer sequentially with 5% aqueous LiCl (3x) to aggressively partition the DMF and tetramethylurea into the aqueous phase. Wash with brine, dry over Na_2SO_4, and concentrate.
- Purification: Purify via silica gel flash chromatography (typically a gradient of Hexanes/EtOAc or DCM/MeOH depending on the acid's polarity).

Protocol B: Epimerization-Free Scale-Up using T3P

Causality Check: T3P is utilized as a 50% wt solution in EtOAc. It acts as a water scavenger and coupling agent without forming highly basic or reactive intermediates that cause

-proton abstraction, preserving stereochemical integrity[2].

- Preparation: Charge a round-bottom flask with the carboxylic acid (1.0 eq), **2-Ethyloxan-4-amine** (1.05 eq), and EtOAc (0.5 M).
- Base Addition: Add DIPEA or Pyridine (2.5 eq). Mechanistic Insight: Pyridine is often preferred with T3P to further suppress epimerization in highly sensitive substrates, though DIPEA is sufficient for standard aliphatic acids.
- T3P Addition: Cool the mixture to 0 °C using an ice bath. Add T3P (50% wt solution in EtOAc, 1.5 eq) dropwise. Causality: Dropwise addition controls the mild exotherm and prevents localized concentration spikes that could lead to side reactions[3].

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- Reaction: Remove the ice bath, allow the reaction to warm to room temperature, and stir for 4–12 hours.
- IPC (Self-Validation): Monitor via TLC (using Ninhydrin stain to detect any unreacted primary amine) and LC-MS.
- Workup: Quench the reaction by adding saturated aqueous $NaHCO_3$. The byproducts of T3P are highly water-soluble phosphonic acids, which partition entirely into the aqueous phase[3]. Separate the layers, wash the organic layer with 1M HCl (to remove excess base/amine), and finally with brine.
- Purification: Dry the organic layer over $MgSO_4$, filter, and concentrate under reduced pressure. The resulting amide is typically >95% pure by NMR and requires no further chromatographic purification.

Analytical Validation (The Self-Validating System)

To ensure absolute trustworthiness of the synthesized **2-Ethyloxan-4-amine** derivatives, orthogonal analytical techniques must be applied:

- LC-MS Profiling: Ensure the UV chromatogram (214 nm / 254 nm) shows a single dominant peak corresponding to the exact mass of the product. If HATU was used, specifically check for a mass of m/z 117 (Tetramethylurea), indicating insufficient aqueous washing.
- ^{1}H-NMR Signatures: In $CDCl_3$ or DMSO-d_6, validation of the amide bond is confirmed by the appearance of a broad N-H triplet/doublet (typically between 7.0 – 8.5 ppm). Furthermore, the C4-H proton of the THP ring will exhibit a diagnostic downfield shift—moving from ~2.8 ppm in the free **2-Ethyloxan-4-amine** to ~3.8–4.2 ppm in the acylated product.

References

1.[1] Amide bond formation: beyond the myth of coupling reagents - Chemical Society Reviews -[Link] 2.[3] Large-Scale Applications of Amide Coupling Reagents for the Synthesis of Pharmaceuticals - Organic Process Research & Development -[Link] 3.[2] Fast Solution-Phase and Liquid-Phase Peptide Syntheses (SolPSS and LPPS) Mediated by Biomimetic Cyclic Propylphosphonic Anhydride (T3P®) - NIH PubMed Central -[Link]

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Sources

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